

Application Notes: Preparation of AZD1208 for Cell Culture

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Compound of Interest

Compound Name: AZD1208

Cat. No.: B612199

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Introduction

AZD1208 is a potent and orally bioavailable pan-Pim kinase inhibitor, targeting Pim-1, Pim-2, and Pim-3 with high selectivity.[1][2] These serine/threonine kinases are crucial regulators of cell survival, proliferation, and apoptosis.[3][4] Overexpression of Pim kinases is associated with various hematological malignancies and solid tumors, making **AZD1208** a valuable tool for cancer research.[5] Proper preparation of **AZD1208** stock solutions is critical for obtaining accurate and reproducible results in cell-based assays. This document provides a detailed protocol for the solubilization, storage, and use of **AZD1208** in a research laboratory setting.

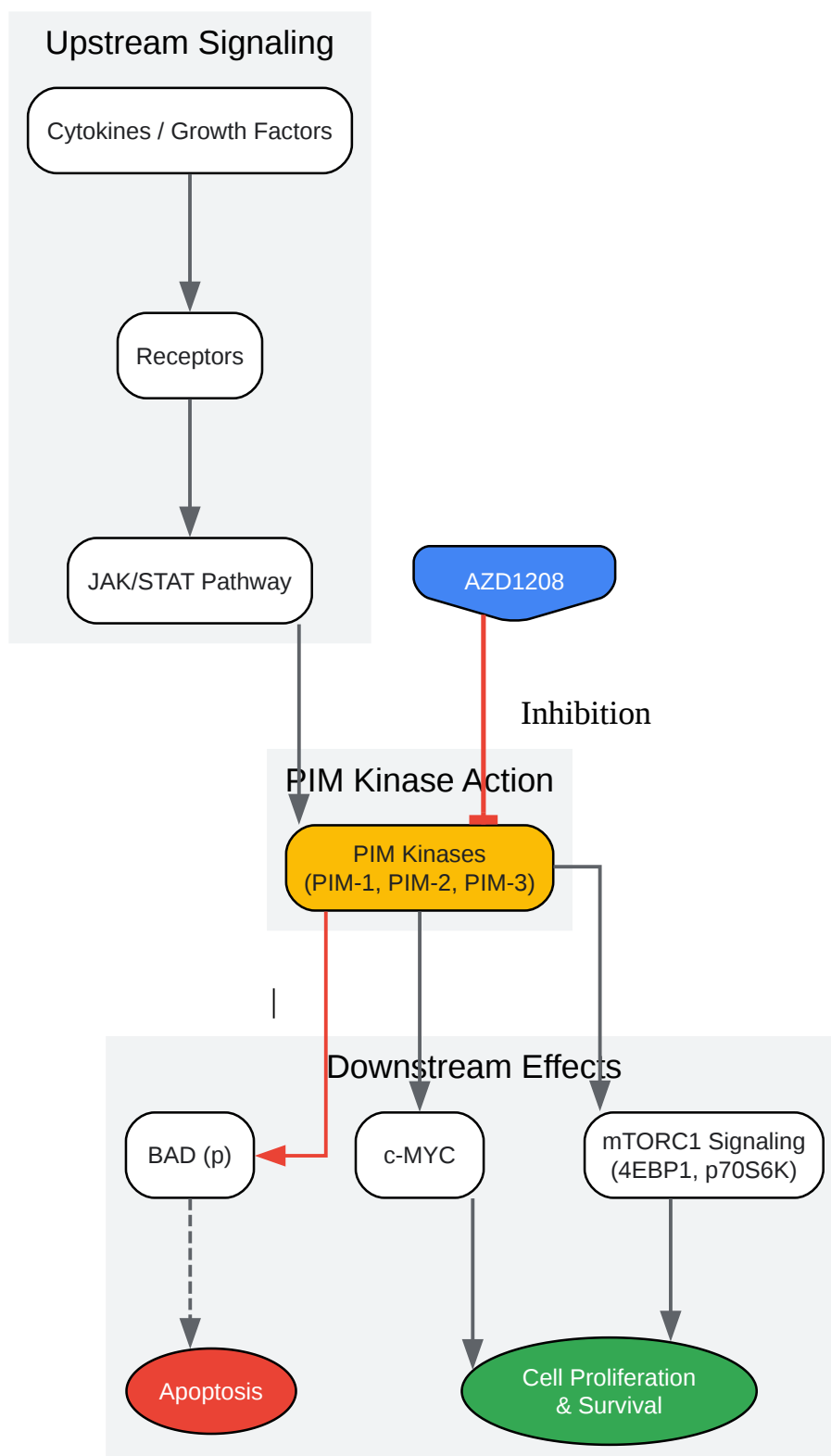
Physicochemical Properties of AZD1208

A summary of the key quantitative data for **AZD1208** is presented below. This information is essential for accurate stock solution preparation.

Property	Value	Source
Molecular Weight	379.48 g/mol	[6][7][8]
Molecular Formula	C ₂₁ H ₂₁ N ₃ O ₂ S	[1][2][7][9]
CAS Number	1204144-28-4	[1][2][7]
Appearance	Powder	[3]
Purity	≥98% (by HPLC)	[2]
Solubility (DMSO)	≥ 10 mM.[1] Soluble to 20 mM (7.59 mg/mL) with gentle warming.[2][10] Up to 75 mg/mL (197.63 mM).[6]	
Solubility (Water)	Insoluble	[1][6]
Solubility (Ethanol)	Insoluble	[1][6]

Mechanism of Action: PIM Kinase Inhibition

AZD1208 exerts its biological effects by inhibiting all three isoforms of the PIM kinase family. PIM kinases are downstream effectors of many cytokine and growth factor signaling pathways, including JAK/STAT. By phosphorylating target proteins such as BAD, 4EBP1, and p70S6K, PIM kinases promote cell survival and proliferation. **AZD1208** blocks these phosphorylation events, leading to the induction of cell cycle arrest and apoptosis.[6][10]



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Caption: **AZD1208** inhibits PIM kinases, blocking downstream pro-survival pathways.

Experimental Protocols

Materials and Equipment

- **AZD1208** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Cell culture medium (e.g., RPMI, DMEM)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol for Preparing a 10 mM AZD1208 Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution in DMSO, a commonly used concentration for cell culture experiments.



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Caption: Workflow for the preparation and storage of **AZD1208** stock solution.

Step-by-Step Procedure:

- Calculation: Use the molecular weight (MW = 379.48 g/mol) to determine the mass of **AZD1208** required. To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (mg)} = 10 \times 10^{-3} \text{ mol/L} \times 1 \times 10^{-3} \text{ L} \times 379.48 \text{ g/mol} \times 1000 \text{ mg/g} = 3.795 \text{ mg}$
- Weighing: Carefully weigh 3.795 mg of **AZD1208** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube or amber vial.
- Solubilization: Add 1 mL of anhydrous DMSO to the tube containing the **AZD1208** powder.[\[6\]](#)
[\[10\]](#) Use fresh, high-quality DMSO to avoid moisture, which can reduce solubility.[\[6\]](#)
- Dissolution: Vortex the solution vigorously until the powder is completely dissolved. If necessary, gently warm the tube at 37°C for 5-10 minutes and/or sonicate briefly to aid dissolution.[\[1\]](#)[\[10\]](#) Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.[\[11\]](#)

Storage and Stability

Proper storage is essential to maintain the activity of the **AZD1208** inhibitor.

Solution Type	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	[3] [9]
4°C	Up to 2 years	[3] [9]	
Stock Solution (in DMSO)	-20°C	Several months to 1 year	[1] [11]
-80°C	Up to 2 years	[3] [11]	

Note: For long-term storage of the stock solution, -80°C is recommended.[\[3\]](#)[\[11\]](#) Avoid repeated freeze-thaw cycles as this can degrade the compound.

Protocol for Preparing Working Solutions

The stock solution must be diluted to a final working concentration in cell culture medium immediately before use.

- **Determine Final Concentration:** Decide on the final concentration of **AZD1208** needed for your experiment (e.g., 1 μ M).
- **Serial Dilution (Recommended):** To avoid precipitation and ensure homogeneity, perform a serial dilution. First, dilute the 10 mM DMSO stock solution into a small volume of complete cell culture medium to create an intermediate dilution. For example, add 1 μ L of the 10 mM stock to 999 μ L of medium to get a 10 μ M intermediate solution.
- **Final Dilution:** Add the required volume of the intermediate solution to your cell culture plate wells to achieve the final desired concentration. For example, add 100 μ L of the 10 μ M intermediate solution to 900 μ L of cell suspension in a well to get a final concentration of 1 μ M.
- **Vehicle Control:** Always include a vehicle control in your experiments. This should contain the same final concentration of DMSO as the wells treated with **AZD1208**. For most cell lines, the final DMSO concentration should be kept below 0.5% to avoid solvent-induced cytotoxicity.

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